Technical Comparison Guide: Optical Rotation of trans-4-Hydroxy-L-proline Benzyl Ester

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Compound of Interest

Compound Name:	*4-Hydroxy-L-proline benzyl ester*
Cat. No.:	*B8330361*

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Executive Summary

trans-**4-Hydroxy-L-proline benzyl ester** hydrochloride (H-Hyp-OBzl·HCl) is a critical chiral intermediate employed in the synthesis of collagen-mimetic peptides and hypoxia-inducible factor-1

(HIF-1

) stabilizers. As a bifunctional building block, its stereochemical purity is paramount.

The industry-standard reference value for the optical rotation of the hydrochloride salt is

(c=1, Methanol).

This guide provides a comparative analysis of this metric against alternative ester forms and the parent amino acid, establishing a self-validating protocol for quality control in drug development workflows.

Comparative Analysis of Optical Rotation

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Optical rotation serves as the primary identity and purity fingerprint for this compound. The benzyl ester moiety significantly alters the rotation compared to the parent amino acid and alkyl esters due to electronic shielding and conformational constraints placed on the pyrrolidine ring.

Table 1: Reference Value Comparison

The following table contrasts the target compound with its closest structural analogs and the parent molecule. Note the solvent dependence, which is critical for reproducibility.

Compound	CAS Number	Salt Form	Optical Rotation	Concentration ( ) & Solvent
H-Hyp-OBzl (Target)	62147-27-7	HCl	-37° 2°	1.0 in Methanol
H-Hyp-OMe (Alternative)	40216-83-9	HCl	-29°	4.0 in Water
H-Pro-OBzl (Analog)	16652-71-4	HCl	-44° to -48°	1.0 in Methanol
L-Hydroxyproline (Parent)	51-35-4	Zwitterion	-76.0° 1.5°	5.0 in Water
Boc-Hyp-OBzl (Protected)	89813-47-8	Free Base	-61° 2°	1.0 in Chloroform

Mechanistic Insight: The "Benzyl Shift"

- Solvent Necessity: Unlike the methyl ester or the parent amino acid, the benzyl ester hydrochloride has reduced water solubility due to the hydrophobic aromatic ring. Methanol is the standard solvent because it solubilizes the salt completely while preventing the aggregation that can occur in less polar organic solvents like chloroform (unless the amine is Boc-protected).

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- Rotational Magnitude: The introduction of the benzyl ester reduces the magnitude of the negative rotation (from -76° to -37°). This "dampening" effect is attributed to the bulky benzyl group perturbing the solvation shell around the chiral center and the pyrrolidine ring pucker.

- Comparison with Proline: The presence of the 4-hydroxy group (trans-configuration) in H-Hyp-OBzl shifts the rotation positively (less negative) compared to the non-hydroxylated H-Pro-OBzl (-37° vs -48°). This difference is a key diagnostic for confirming the presence of the hydroxyl group.

Performance & Synthesis Context

Why choose the Benzyl Ester (OBzl) over the Methyl Ester (OMe)?

Orthogonal Protection Strategy

In complex peptide synthesis, the OBzl group offers a distinct "performance" advantage over methyl/ethyl esters:

- Cleavage Specificity: Benzyl esters are cleaved via hydrogenolysis (

  , Pd/C) or strong acids (HF, TFMSA), whereas methyl esters require saponification (LiOH/NaOH).

- Racemization Risk: Saponification of methyl esters carries a risk of base-catalyzed racemization at the

  -carbon. Hydrogenolysis of OBzl esters proceeds under neutral conditions, preserving stereochemical integrity—crucial for the trans-4-hydroxy stereocenter.

Impurity Impact on Rotation

Deviations from the -37° reference value often indicate specific impurities:

- Lower Magnitude (e.g., -20°): Suggests contamination with the cis-isomer (allo-hydroxyproline) or racemization at the

  -carbon.

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- Higher Magnitude (e.g., -50°): May indicate incomplete esterification (presence of unreacted L-Hydroxyproline,

) or presence of the non-hydroxylated Proline benzyl ester (

).

Self-Validating Experimental Protocol

To ensure data integrity (Trustworthiness), follow this closed-loop measurement system.

Reagents & Equipment[3]

- Polarimeter: Sodium D-line (589 nm), temperature-controlled cell.
- Solvent: Methanol (HPLC Grade,

  99.9%).
- Reference Standard: Sucrose (for instrument validation).

Step-by-Step Workflow

- Instrument Validation: Measure a standard sucrose solution. Result must be within ±0.5% of theoretical value.
- Blanking: Fill the cell with pure Methanol. Zero the instrument. Critical: The temperature must be stable at 20°C ± 0.5°C.
- Sample Preparation:
  - Weigh exactly 100 mg (±0.1 mg) of H-Hyp-OBzl·HCl.
  - Transfer to a 10 mL volumetric flask.
  - Dissolve in Methanol and dilute to volume. (Concentration

    g/100mL).
  - Note: Ensure the solution is clear. If hazy, filter through a 0.45

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m PTFE filter (verify filter compatibility first).

- Measurement:
  - Rinse the cell with the sample solution twice.
  - Fill the cell, ensuring no air bubbles are in the light path.
  - Record 5 readings and average them.
- Calculation:

  Where

  is the observed rotation,

  is path length in dm (usually 1), and

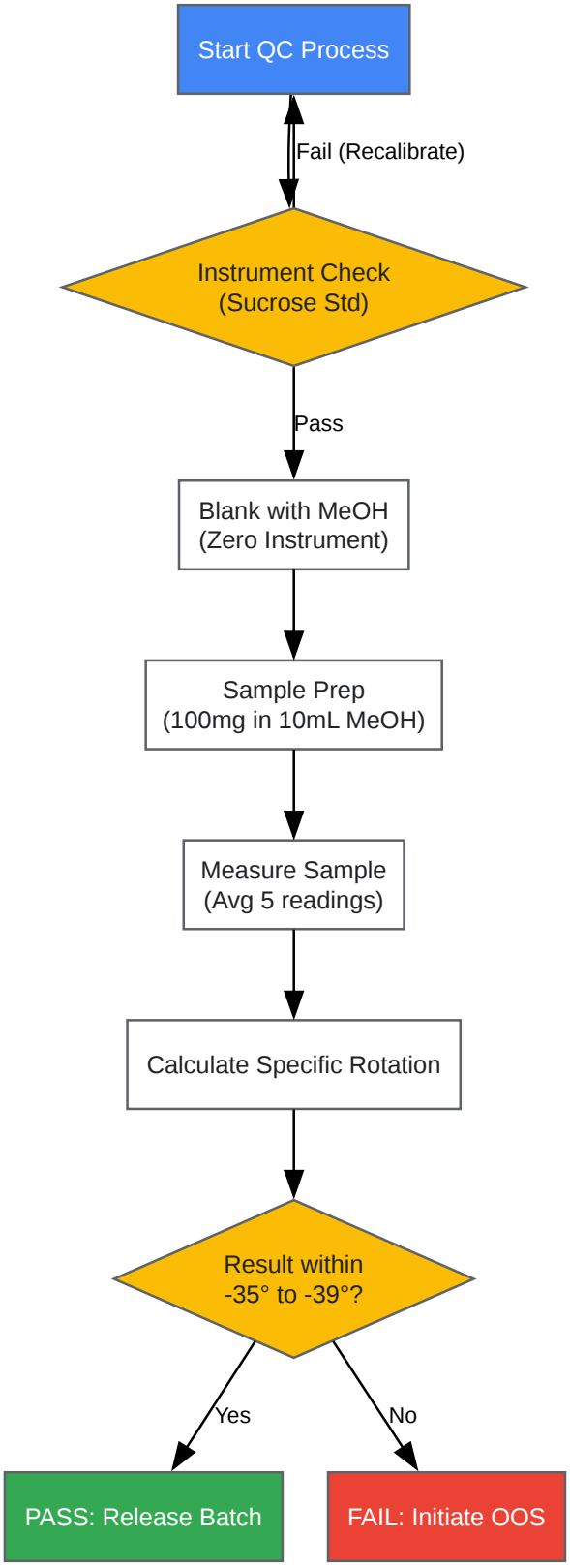
  is concentration in g/100mL.

Visualizations

Diagram 1: Measurement & Validation Workflow

This workflow ensures that every measurement is validated against a blank and a standard before data is accepted.

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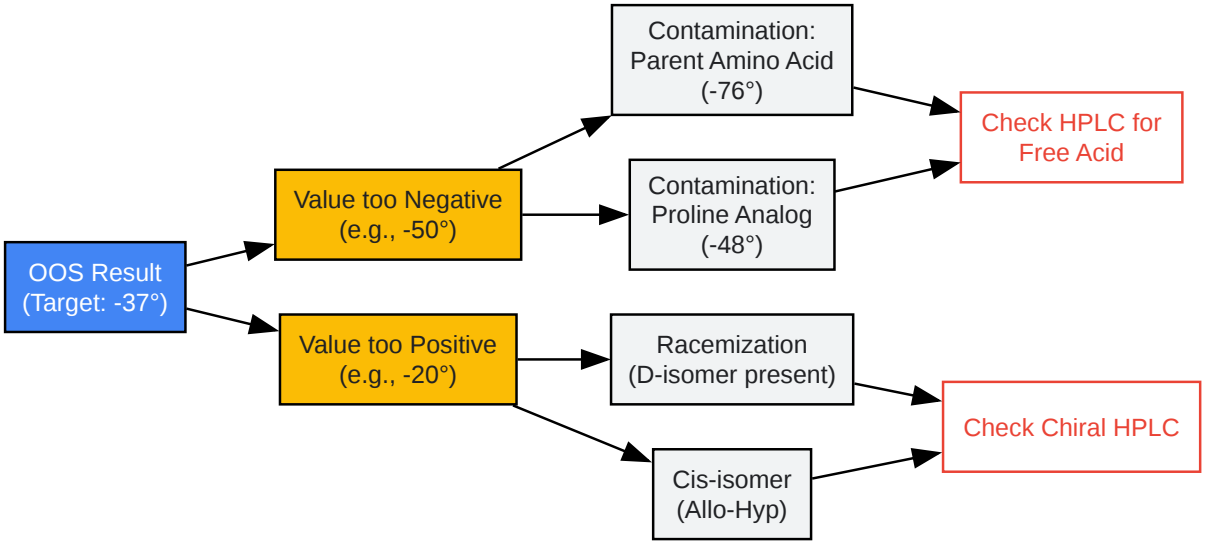
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Caption: Self-validating workflow for optical rotation measurement of H-Hyp-OBzl·HCl.

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Diagram 2: Impurity Troubleshooting Logic

Use this decision tree when results fall outside the expected range.



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Caption: Diagnostic logic for interpreting Out-of-Specification (OOS) optical rotation results.

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